

Application Note: GC-MS Identification and Fragmentation Profiling of 1-Allyl-4-phenylpiperazine

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Compound of Interest

Compound Name: 1-Allyl-4-phenylpiperazine

CAS No.: 21057-43-2

Cat. No.: B2406720

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Executive Summary

The identification of substituted piperazines, particularly N,N'-disubstituted derivatives like **1-Allyl-4-phenylpiperazine**, requires robust analytical frameworks due to their structural similarities and complex fragmentation pathways. This application note details a self-validating Gas Chromatography-Mass Spectrometry (GC-MS) protocol designed for the unambiguous identification of **1-Allyl-4-phenylpiperazine**. By coupling alkaline liquid-liquid extraction with high-resolution chromatographic separation and electron ionization (EI), this methodology ensures high fidelity in structural elucidation.

Mechanistic Rationale & Analytical Strategy

To design a reliable analytical method, one must first understand the physicochemical and ionization behaviors of the target analyte. **1-Allyl-4-phenylpiperazine** ($C_{13}H_{18}N_2$, Exact Mass: 202.147) is a tertiary amine containing both an allyl-substituted nitrogen and a phenyl-substituted nitrogen.

Chromatographic Behavior and Causality

Basic amines frequently exhibit peak tailing in gas chromatography due to secondary interactions with active silanol groups in the glass liner or column stationary phase. To counteract this, the protocol mandates the use of a highly deactivated, base-treated inlet liner and a 5% diphenyl/95% dimethyl polysiloxane stationary phase (e.g., HP-5MS or Rxi-5Sil MS). Helium is selected as the carrier gas because its optimal van Deemter profile allows for high-efficiency separation at a linear velocity of ~36 cm/s, minimizing the longitudinal diffusion of the analyte.

Electron Ionization (EI) Fragmentation Pathways

Under standard 70 eV electron ionization, the fragmentation of piperazine analogues is initiated by the ejection of an electron from one of the two nitrogen lone pairs[1]. The subsequent fragmentation cascade for **1-Allyl-4-phenylpiperazine** is highly predictable:

- **Molecular Ion Formation:** The intact radical cation

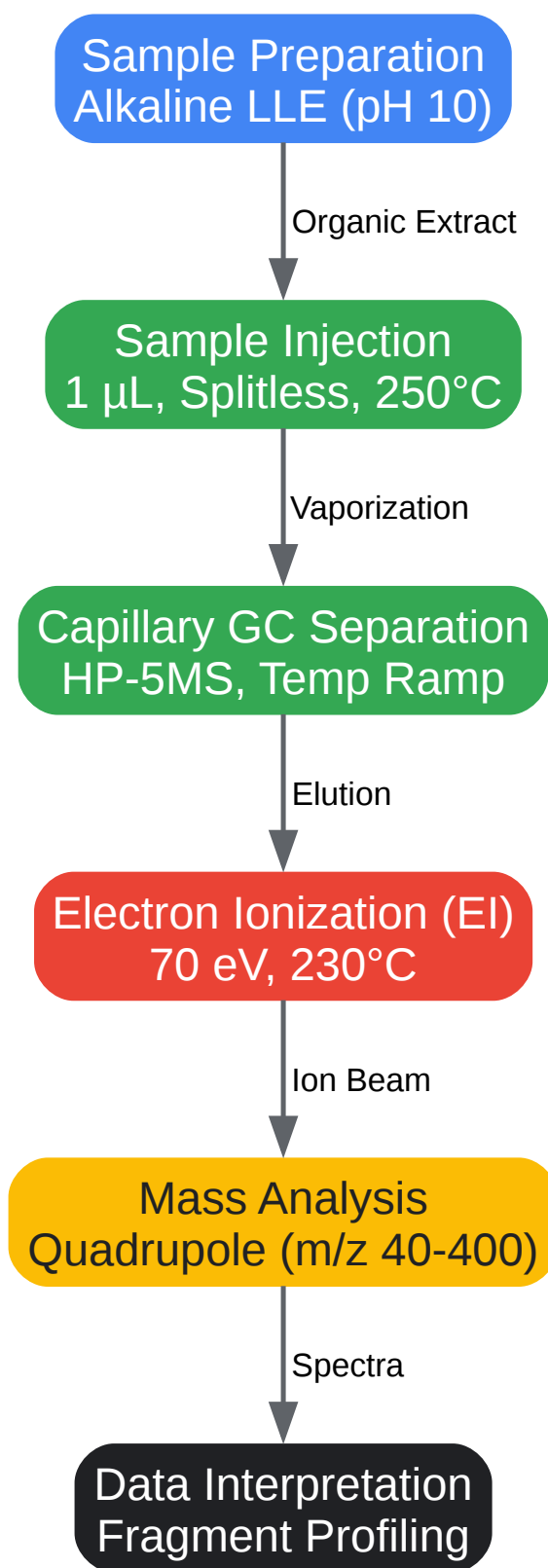
is observed at m/z 202, confirming the molecular weight[2].
- **-Cleavage:** The presence of the N-allyl group makes the molecule highly susceptible to

-cleavage, resulting in the loss of an allyl radical (41 Da) to form a stable iminium cation at m/z 161.
- **Ring Cleavage:** The C–N bonds within the piperazine ring are easily cleaved. A hallmark of phenylpiperazine derivatives is the formation of the phenylaziridinium ion at m/z 119, alongside the characteristic piperazine ring fragment at m/z 56 (

)[1][3].

Experimental Workflow Visualization

The following diagram outlines the logical progression of the analytical workflow, from sample preparation to data interpretation.



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Caption: GC-MS Analytical Workflow for **1-Allyl-4-phenylpiperazine** Identification.

Validated Analytical Protocols

To ensure the protocol is a self-validating system, it incorporates an Internal Standard (IS) and a System Suitability Test (SST). The IS (e.g., Diphenylamine or a deuterated piperazine analog) normalizes extraction efficiency, while the SST verifies column inertness prior to sample injection.

Step 1: Sample Preparation (Alkaline Liquid-Liquid Extraction)

Causality: Piperazines are basic ($pK_a \sim 9.0$). Extracting them at a highly alkaline pH ensures the nitrogens are fully deprotonated (free base form), maximizing their partition coefficient into the organic phase.

- Aliquot 1.0 mL of the aqueous sample into a clean glass centrifuge tube.
- Add 50 μL of the Internal Standard solution (10 $\mu\text{g/mL}$ in methanol).
- Adjust the sample pH to 10.0–10.5 using 0.1 M NaOH.
- Add 2.0 mL of extraction solvent (Ethyl Acetate : Dichloromethane, 4:1 v/v).
- Vortex vigorously for 2 minutes, then centrifuge at 3000 rpm for 5 minutes to achieve phase separation.
- Transfer the upper organic layer to a clean GC vial. Evaporate to dryness under a gentle stream of nitrogen at 35°C, and reconstitute in 100 μL of Ethyl Acetate.

Step 2: GC-MS Instrumental Setup

Configure the gas chromatograph and mass spectrometer according to the parameters summarized in the data presentation section below.

Step 3: System Suitability and Execution

- Blank Run: Inject 1 μL of pure Ethyl Acetate to verify the absence of carryover.

- SST Run: Inject a known standard mix to verify that peak asymmetry (tailing factor) for active amines is

.

- Sample Run: Inject the reconstituted sample extracts.

Quantitative Data Presentation

Table 1: Optimized GC-MS Instrumental Parameters

The parameters below are optimized to prevent thermal degradation of the allyl group while ensuring sharp chromatographic peaks[3].

Parameter	Specification	Rationale
GC Column	HP-5MS (30 m × 0.25 mm ID × 0.25 µm film)	Low bleed, optimal for basic amines.
Carrier Gas	Helium (99.999%), Constant Flow at 1.0 mL/min	Flat van Deemter profile for high resolution.
Injection Mode	Splitless, 1 µL volume	Maximizes sensitivity for trace detection.
Inlet Temperature	250 °C	Ensures instantaneous vaporization.
Oven Program	75°C (1 min)	Focuses the analyte band, then rapidly elutes heavy matrix components.
	20°C/min to 180°C (3 min)	
	20°C/min to 320°C (7 min)	
Transfer Line Temp	280 °C	Prevents cold spots and analyte condensation.
Ion Source Temp	230 °C	Standardized for reproducible EI spectra.
Ionization Energy	70 eV	Ensures cross-compatibility with NIST libraries.
Mass Scan Range	m/z 40 – 400	Captures both low-mass fragments and the molecular ion.

Table 2: Key EI-MS Fragment Ions of 1-Allyl-4-phenylpiperazine

The identification of the compound relies on the presence of the molecular ion and specific diagnostic fragments characteristic of the phenylpiperazine core^[1].

m/z Ratio	Ion Assignment	Mechanistic Origin
202		Intact molecular ion of 1-Allyl-4-phenylpiperazine.
161		-cleavage at N1 resulting in the loss of the allyl radical.
119		Cleavage of the piperazine ring yielding the stable phenylaziridinium ion.
70		Secondary ring cleavage fragment common to piperazine analogues.
56		Core piperazine ring fragment resulting from extensive C-N bond cleavage.

References

- Identification and structural characterization of three psychoactive substances, phenylpiperazines (pBPP and 3,4-CFPP) and a cocaine analogue (troparil), in collected samples - PMC Source: nih.gov URL:[3]
- Reshuffle Bonds by Ball Milling: A Mechanochemical Protocol for Charge-Accelerated Aza-Claisen Rearrangements - PMC Source: nih.gov URL:[2]
- Mass Fragmentation Characteristics of Piperazine Analogues Source: xml-journal.net URL: [1]

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Sources

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